

Spectral comparison between starting material and final product

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Compound of Interest

Compound Name: *Methyl 4-bromo-2-fluoro-5-methoxybenzoate*

CAS No.: *1427360-09-5*

Cat. No.: *B1459598*

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Spectral Benchmarking: Starting Material vs. Final Product

Case Study: Acetylation of Salicylic Acid to Acetylsalicylic Acid (Aspirin)[1][2]

Executive Summary

In drug development and chemical manufacturing, the "Spectral Delta"—the quantifiable difference between starting material (SM) and final product (FP)—is the primary metric for reaction monitoring and purity assessment. This guide moves beyond basic identity confirmation to a multi-modal spectral analysis.

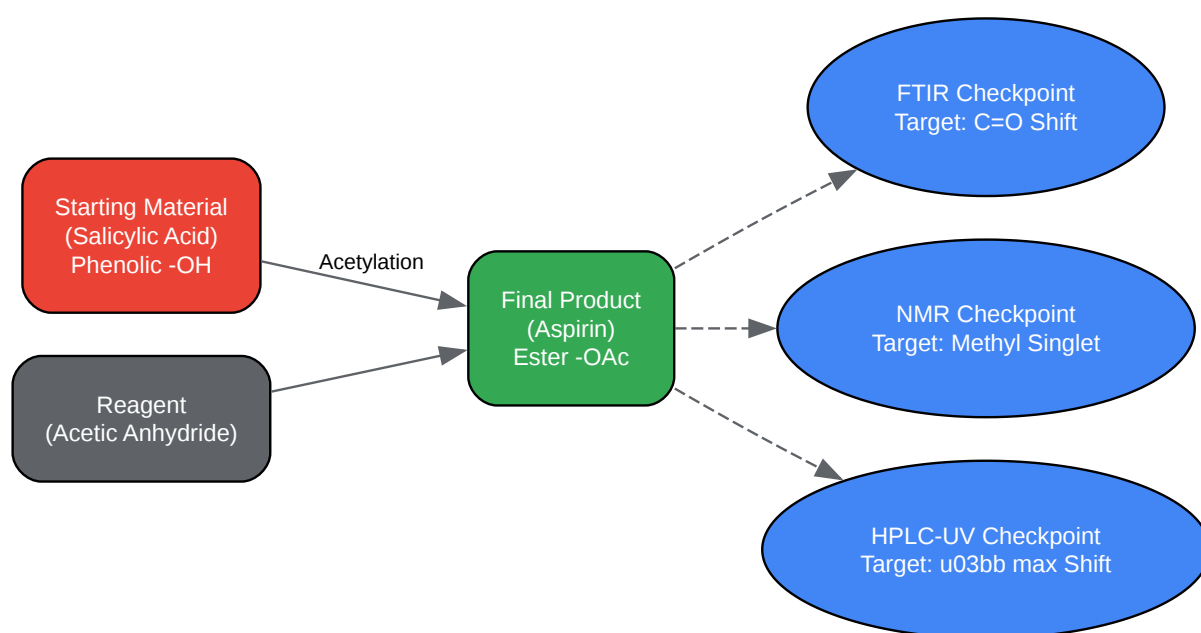
We utilize the Synthesis of Aspirin (Acetylsalicylic Acid) from Salicylic Acid as the definitive case study. This transformation (Phenol

Ester) offers a distinct spectral shift across three critical analytical dimensions: FTIR (Functional Group),

H-NMR (Structural Connectivity), and HPLC-UV (Purity & Quantitation).

The Chemical Transformation & Analytical Logic

Before analyzing the spectra, we must visualize the structural change that dictates the spectral shift.



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Figure 1: The reaction pathway and associated analytical checkpoints. The transformation of the phenolic hydroxyl to an acetyl ester drives the spectral changes described below.

Analytical Modality I: FTIR Spectroscopy

The "Go/No-Go" Gauge

Fourier Transform Infrared (FTIR) spectroscopy provides the fastest confirmation of functional group transformation. In this synthesis, the disappearance of the broad phenolic stretch and the appearance of the ester carbonyl are the primary indicators.

Spectral Comparison Data

Feature	Salicylic Acid (SM)	Acetylsalicylic Acid (Product)	The "Spectral Delta"
-OH Stretch	3230–3000 cm^{-1} (Broad)Phenolic -OH	Absent (or very weak)Replaced by -COOH stretch only	Disappearance of the broad phenolic band is the primary indicator of reaction completion.
C=O Stretch	~1652 cm^{-1} Conjugated, intramolecular H-bond lowers frequency.	1754 cm^{-1} (Ester) 1690 cm^{-1} (Acid)	Appearance of the doublet. The ester C=O appears at a significantly higher wavenumber than the original acid.
C-O Stretch	~1200–1250 cm^{-1} (Phenol C-O)	~1180–1200 cm^{-1} (Ester C-O)	Shift in the fingerprint region (less diagnostic but confirmatory).

Interpretation: If the final spectrum retains a strong, broad peak $>3000 \text{ cm}^{-1}$ and lacks the distinct ester carbonyl at $\sim 1750 \text{ cm}^{-1}$, the reaction has failed or the product is heavily contaminated with starting material.

Analytical Modality II: H-NMR Spectroscopy

The Structural Proof

While IR confirms functional groups, Nuclear Magnetic Resonance (NMR) confirms the molecular architecture and quantifies the ratio of conversion.

Spectral Comparison Data (Solvent: or DMSO-)

Proton Environment	Salicylic Acid (SM) (ppm)	Aspirin (Product) (ppm)	Mechanistic Insight
Methyl Group (-CH ₃)	Absent	2.35 ppm (Singlet, 3H)	The Smoking Gun. This sharp singlet is the definitive proof of acetylation.
Aromatic Protons	6.9 – 7.9 ppm (Multiplet)	7.1 – 8.1 ppm (Multiplet)	The ester group is electron-withdrawing, causing a slight downfield shift of the aromatic protons compared to the electron-donating phenol.
Phenolic -OH	~10.5 ppm (Singlet, broad)	Absent	Confirms consumption of SM.
Carboxylic -COOH	~11–13 ppm (Broad)	~11–13 ppm (Broad)	Remains present in both; not diagnostic for conversion.

Critical Quality Attribute (CQA): Integration of the aromatic region (4H) vs. the methyl singlet (3H) must yield a ratio of 1.33:1. Deviations indicate impurities (e.g., acetic acid or unreacted salicylate).

Analytical Modality III: HPLC-UV

Purity & Trace Impurity Detection

High-Performance Liquid Chromatography (HPLC) coupled with a Diode Array Detector (DAD/PDA) is critical for determining purity. While retention time separates the compounds, the UV-Absorption Spectrum provides the "spectral" confirmation of identity for each peak.

The UV Spectral Shift (DAD Analysis)

- Salicylic Acid (Impurity): Exhibits a strong absorption maximum () at 303 nm due to the conjugated phenolic system.
- Aspirin (Product): The acetylation disrupts this conjugation slightly. The shifts to 276 nm and absorbance at 303 nm drops significantly.

Comparative Table: HPLC-UV Profile

Parameter	Salicylic Acid	Aspirin	Application
	303 nm & 235 nm	276 nm & 229 nm	Detection wavelength selection.
Absorbance @ 303 nm	High (Strong Signal)	Low (Weak Signal)	Purity Check: Monitoring at 303 nm specifically highlights unreacted starting material.
Elution Order (C18)	Generally First (More Polar*)	Generally Second (Less Polar)	Note: Elution order is pH dependent, but free phenol generally elutes earlier in standard acidic mobile phases.

Experimental Protocol: The Validation Workflow

This protocol ensures a self-validating system where the failure of one step halts the process before expensive downstream analysis occurs.

Step 1: Rapid IR Screening (The "Rough" Check)

- Preparation: Grind 2 mg of dry product with 200 mg KBr (or use ATR-FTIR directly).
- Scan: 4000 cm^{-1} to 500 cm^{-1} , 16 scans.
- Decision Gate: Look for the peak at 1754 cm^{-1} .

- Present? Proceed to NMR.[\[1\]](#)[\[2\]](#)
- Absent? Reprocess reaction.

Step 2: NMR Structural Confirmation

- Solvent Selection: Dissolve 10 mg sample in 0.6 mL

 . (Use DMSO-

 if solubility is poor, but note the water peak interference).
- Acquisition: Standard proton pulse sequence (zg30), 8-16 scans.
- Processing: Phase correction

 Baseline correction

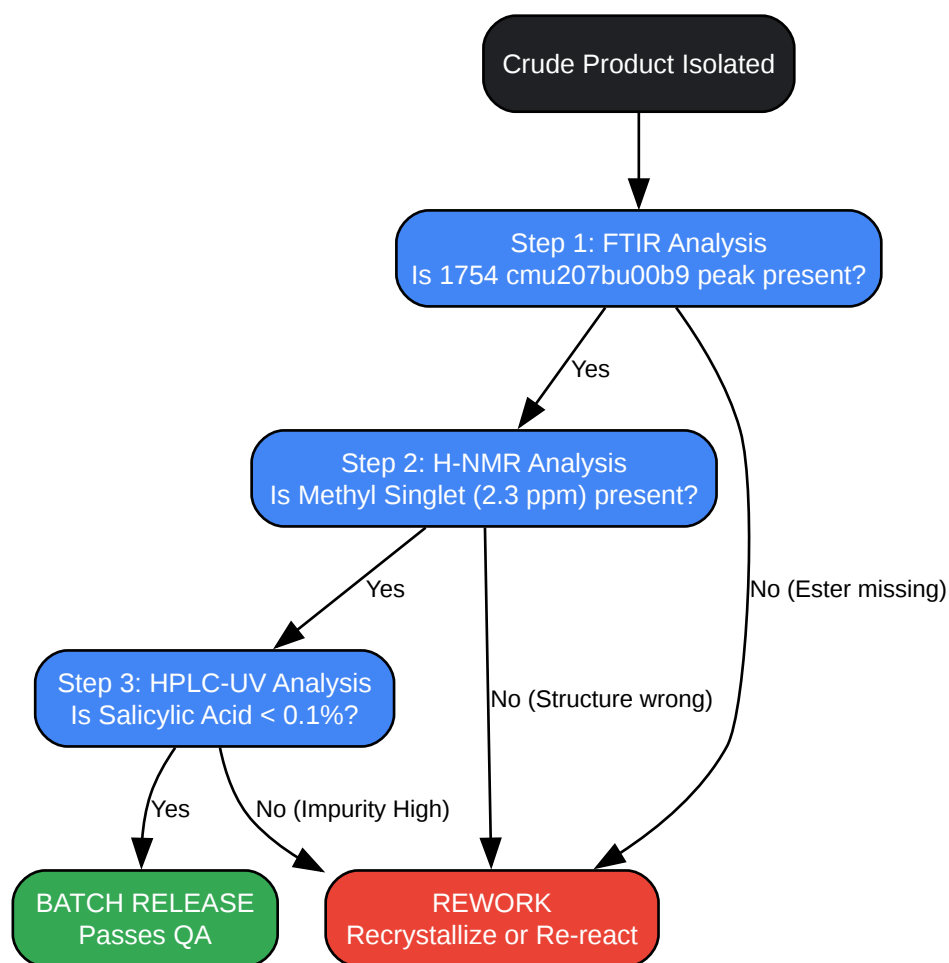
 Reference to TMS (0 ppm) or Residual Solvent (7.26 ppm).
- Validation: Integrate the Methyl Singlet (2.35 ppm). Set value to 3.00. Check if Aromatic region integrates to 4.00 (± 0.2).

Step 3: HPLC Purity Assay (The "Final" Release)

- Mobile Phase: Water:Acetonitrile:Phosphoric Acid (69:30:1). Isocratic flow.
- Column: C18 Reverse Phase (e.g., 4.6 x 150 mm, 5 μ m).
- Wavelengths: Set DAD to monitor 276 nm (Product) and 303 nm (Impurity).
- Calculation:

 Limit: Free Salicylic Acid must be $< 0.1\%$ (typical Pharmacopeia limit).

Analytical Decision Tree



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Figure 2: The sequential workflow for validating product identity and purity. Each step acts as a gatekeeper for the next.

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